

Physical properties of Undecavertol including boiling point and solubility

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Compound of Interest

Compound Name: 4-Methyl-3-decen-5-ol

Cat. No.: B1237749

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An In-depth Technical Guide to the Physical Properties of Undecavertol

Introduction

Undecavertol, chemically known as **4-methyl-3-decen-5-ol**, is a synthetic aroma chemical widely utilized in the fragrance and flavor industry.^[1] Its characteristic scent profile is described as fresh, floral, green, and slightly fruity, with notes of violet and lily-of-the-valley.^{[1][2][3][4]} This technical guide provides a comprehensive overview of the key physical properties of Undecavertol, with a specific focus on its boiling point and solubility. The information presented is intended for researchers, scientists, and professionals involved in drug development and chemical formulation who require precise data for modeling, formulation, and safety assessments.

Core Physical Properties of Undecavertol

The physical characteristics of Undecavertol are fundamental to its application and handling. It is typically a clear, colorless to pale yellow liquid.^{[1][5]} A summary of its key quantitative physical properties is provided below.

Data Summary

The following table summarizes the reported values for the boiling point and solubility of Undecavertol. It is important to note the variations in reported values, which may be attributable to different experimental conditions or measurement techniques.

Physical Property	Value	Conditions
Boiling Point	228 °C	Not specified
232.9 °C	at 760 mmHg	
255 °C	at 760 mmHg[1][4][5]	
255-256 °C	at 760 mmHg[2][3]	
Water Solubility	Insoluble[1][5]	
63 mg/L	at 20 °C[6]	General
92 mg/L	at 20 °C[3]	
Solubility in Organic Solvents	Soluble	
		In alcohols and most organic solvents[1][5]

Experimental Protocols

While specific experimental reports for Undecavertol were not available in the provided search results, this section outlines the standard methodologies used for determining the boiling point and solubility of liquid organic compounds like fragrance materials.

Boiling Point Determination

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure.[7] Standard laboratory methods for its determination include distillation and the Thiele tube method.

- **Distillation Method:** A simple or fractional distillation apparatus is assembled.[8] The liquid is heated, and the temperature of the vapor is monitored as it condenses.[8] The stable temperature reading observed during the distillation of the bulk of the material is recorded as the boiling point.[9] It is crucial that the thermometer bulb is properly positioned in the vapor phase to obtain an accurate reading.[9]
- **Thiele Tube Method:** This micro-method is suitable for small sample volumes.[9]
 - A small amount of the sample is placed in a small test tube.

- A capillary tube, sealed at one end, is inverted and placed inside the test tube.
- The assembly is attached to a thermometer and heated in a Thiele tube containing oil to ensure uniform heat distribution.[\[7\]](#)[\[9\]](#)
- As the sample is heated, a steady stream of bubbles will emerge from the capillary tube.[\[9\]](#)
- The heat is then removed. The temperature at which the liquid is drawn back into the capillary tube upon cooling is recorded as the boiling point.[\[9\]](#)

Solubility Determination

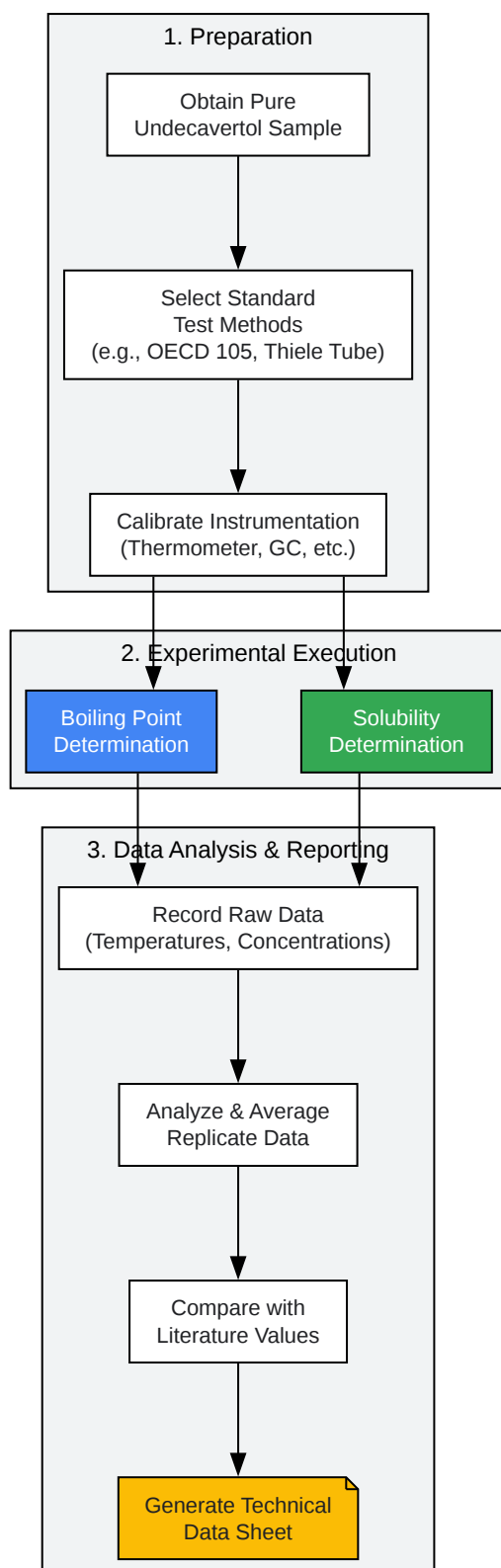
Solubility is a measure of the maximum amount of a solute that can dissolve in a given amount of solvent at a specific temperature.

- Water Solubility (Flask Method - OECD Guideline 105): This is a standard method for determining the water solubility of chemicals.[\[10\]](#)
 - An excess amount of the test substance (Undecavertol) is added to a known volume of water in a flask.
 - The mixture is agitated at a constant temperature for a sufficient period to reach equilibrium.
 - After equilibrium is established, the mixture is centrifuged or filtered to separate the undissolved substance.
 - The concentration of the substance in the clear aqueous phase is then determined using a suitable analytical method, such as gas chromatography (GC).[\[11\]](#)
- Solubility in Organic Solvents: For solvents in which Undecavertol is highly soluble (e.g., alcohols), a simple miscibility test is often performed.
 - A measured amount of Undecavertol is added to a measured volume of the solvent (e.g., ethanol) at a constant temperature.

- The mixture is agitated and visually inspected for any signs of phase separation, cloudiness, or undissolved solute.
- If the substance dissolves completely, it is reported as "soluble" or "miscible." This can be done at various concentrations to determine the extent of solubility.

Workflow Visualization

The following diagram illustrates a generalized workflow for the experimental determination and reporting of the physical properties of a liquid chemical like Undecavertol.



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